

Spectroscopic Fingerprint of α -Spinasteryl Acetate: A Guide to Structural Elucidation

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Compound of Interest

Compound Name: *Spinasteryl acetate*

CAS No.: 4651-46-1

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This technical guide provides an in-depth analysis of the spectroscopic data for **α -spinasteryl acetate** (5 α -stigmasta-7,22-dien-3 β -ol acetate), a prominent phytosteryl ester. For researchers in natural product chemistry, pharmacology, and drug development, precise structural confirmation is the bedrock of reliable investigation. This document moves beyond a simple data repository to offer a detailed interpretation of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, grounded in the fundamental principles of chemical structure and spectroscopic behavior. We will explore the causality behind the observed spectral features, providing a robust framework for the identification and characterization of this and related steroidal compounds.

The Molecular Architecture: α -Spinasteryl Acetate

α -Spinasteryl acetate is a derivative of the phytosterol α -spinasterol, featuring a tetracyclic cyclopentanophenanthrene steroid core. Key structural features that dictate its spectroscopic signature include an acetate group at the C-3 position, double bonds at C-7/C-8 and C-22/C-23, and a complex aliphatic side chain. Understanding this architecture is paramount for the accurate assignment of spectral data.

Diagram 1: Molecular Structure and Numbering of α -**Spinasteryl Acetate** A diagram illustrating the chemical structure of α -**Spinasteryl Acetate** with standard steroid numbering for NMR assignments.

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy is the most powerful tool for elucidating the detailed carbon-hydrogen framework of organic molecules. For sterols, which possess a complex and largely saturated core, 2D NMR techniques are often essential for unambiguous assignments. The data presented here are based on analysis of structurally analogous compounds, such as cholesteryl acetate, and established substituent chemical shift (SCS) effects in steroid systems.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

^1H NMR Spectroscopy

The ^1H NMR spectrum of α -**spinasteryl acetate** is characterized by a highly congested aliphatic region (approx. 0.5-2.5 ppm) and a few distinct signals in the olefinic and carbinol regions.

Expert Interpretation:

- **Acetate Methyl (H-31):** A sharp singlet appearing around δ 2.03 ppm is the classic signature of the acetate methyl protons. Its integration value of 3H and lack of coupling confirms its identity.
- **Carbinol Proton (H-3):** The proton on the carbon bearing the acetate group (C-3) is observed as a multiplet around δ 4.60 ppm. Its downfield shift is due to the deshielding effect of the adjacent oxygen atom. The complexity of the multiplet arises from axial-axial and axial-equatorial couplings with the C-2 and C-4 methylene protons.
- **Olefinic Protons (H-7, H-22, H-23):** The spectrum shows three distinct signals in the olefinic region (δ 5.0-5.4 ppm). The C-7 proton typically appears as a broad multiplet around δ 5.15 ppm. The trans-coupled protons on the side-chain double bond (H-22 and H-23) appear as distinct doublet of doublets around δ 5.18 and 5.05 ppm, respectively, with a large coupling constant ($\sim$ 15 Hz) characteristic of a trans configuration.

- **Methyl Protons:** The tertiary methyl groups (H-18 and H-19) on the steroid nucleus appear as sharp singlets, typically at $\delta \sim 0.54$ (H-18) and $\delta \sim 0.82$ (H-19). The remaining methyl groups on the side chain (H-21, H-26, H-27, H-29) appear as doublets or triplets in the upfield region (δ 0.8-1.0 ppm), with their multiplicity dictated by coupling to adjacent protons.

Table 1: Predicted ^1H NMR Chemical Shifts for α -**Spinasteryl Acetate** (CDCl_3 , 500 MHz)

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity
3-H	~ 4.60	m
7-H	~ 5.15	m
18-H ₃	~ 0.54	s
19-H ₃	~ 0.82	s
21-H ₃	~ 1.02	d
22-H	~ 5.18	dd
23-H	~ 5.05	dd
26-H ₃	~ 0.84	d
27-H ₃	~ 0.80	d
29-H ₃	~ 0.85	t

| 31-H₃ (Acetate) | ~ 2.03 | s |

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides a carbon count and information about the electronic environment of each carbon atom. The assignments are based on established data for the stigmastane skeleton and the known effects of acetylation and unsaturation.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Expert Interpretation:

- Carbonyl Carbon (C-30): The most downfield signal appears at $\delta \sim 170.5$ ppm, characteristic of the ester carbonyl carbon.
- Olefinic Carbons (C-7, C-8, C-22, C-23): Four signals are expected in the olefinic region (δ 117-140 ppm). C-8 (a quaternary carbon) is typically around δ 139.6 ppm, while the protonated C-7 is near δ 117.5 ppm. The side-chain olefinic carbons, C-22 and C-23, appear around δ 138.2 ppm and δ 129.5 ppm, respectively.
- Carbinol Carbon (C-3): The carbon attached to the acetate oxygen (C-3) is shifted downfield to $\delta \sim 74.1$ ppm, compared to its position in the parent alcohol (~ 71 ppm). This acylation shift is a key diagnostic feature.
- Acetate Methyl (C-31): The methyl carbon of the acetate group gives a characteristic signal at $\delta \sim 21.4$ ppm.
- Steroid Core and Side Chain: The remaining saturated carbons of the tetracyclic system and the aliphatic side chain resonate in the upfield region (δ 12-57 ppm). The specific assignments require 2D NMR data but can be reliably predicted based on analogous structures.[\[1\]](#)[\[2\]](#)

Table 2: Predicted ^{13}C NMR Chemical Shifts for α -**Spinasteryl Acetate** (CDCl_3 , 125 MHz)

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Carbon Assignment	Predicted Chemical Shift (δ , ppm)
1	~37.0	17	~56.2
2	~28.0	18	~12.1
3	~74.1	19	~13.1
4	~38.2	20	~40.3
5	~46.3	21	~21.2
6	~29.8	22	~138.2
7	~117.5	23	~129.5
8	~139.6	24	~51.3
9	~49.6	25	~31.9
10	~34.3	26	~19.1
11	~21.6	27	~21.5
12	~39.6	28	~25.5
13	~43.4	29	~12.3
14	~55.2	30 (C=O)	~170.5
15	~23.1	31 (CH ₃)	~21.4

| 16 | ~28.7 | | |

Infrared (IR) Spectroscopy Analysis

IR spectroscopy is a rapid and effective method for identifying key functional groups within a molecule. For **α -spinasteryl acetate**, the spectrum is dominated by absorptions from the ester group and the hydrocarbon backbone.

Expert Interpretation: The presence of the acetate ester is unequivocally confirmed by two strong, characteristic absorptions:

- **C=O Stretch:** A very strong and sharp absorption band appears in the range of 1735-1750 cm^{-1} .^[6]^[7] This is the carbonyl stretching vibration of the ester functional group. Its high frequency and intensity make it the most prominent feature in the spectrum.
- **C-O Stretch:** A strong band corresponding to the C-O single bond stretch of the ester is found in the 1240-1250 cm^{-1} region.^[7] The specific position is characteristic of an acetate ester, distinguishing it from other ester types.

Other notable absorptions include:

- **C-H Stretches:** Absorptions just below 3000 cm^{-1} (typically 2850-2960 cm^{-1}) are due to the stretching vibrations of the numerous sp^3 C-H bonds in the steroid nucleus and side chain. A weaker band may be observed just above 3000 cm^{-1} for the sp^2 C-H stretches of the double bonds.^[6]
- **C=C Stretch:** A weaker absorption around 1640-1670 cm^{-1} can be attributed to the C=C stretching vibrations of the two double bonds in the molecule.

Table 3: Characteristic IR Absorption Bands for α -**Spinasteryl Acetate**

Wavenumber (cm^{-1})	Intensity	Assignment	Functional Group
~2960-2850	Strong	C-H Stretch (sp^3)	Alkane
~1740	Strong	C=O Stretch	Ester (Acetate)
~1650	Weak	C=C Stretch	Alkene
~1460 & ~1375	Medium	C-H Bend (CH_2/CH_3)	Alkane
~1245	Strong	C-O Stretch	Ester (Acetate)

| ~1030 | Medium | C-O Stretch | Ester |

Mass Spectrometry (MS) Analysis

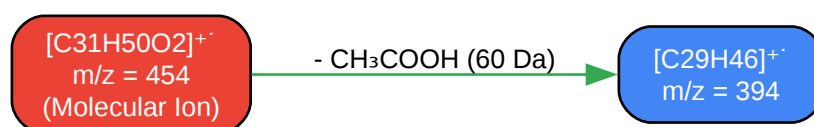
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, offering crucial clues for structural confirmation. For sterol acetates, Electron

Ionization (EI) is commonly used, leading to characteristic fragmentation pathways.

Expert Interpretation: The molecular formula of **α -spinasteryl acetate** is $C_{31}H_{50}O_2$ with a molecular weight of 454.7 g/mol .

- **Molecular Ion (M^+):** The molecular ion peak is expected at m/z 454. Due to the stability of the steroid ring system, this peak should be clearly visible.
- **Loss of Acetic Acid:** A hallmark fragmentation for acetylated sterols is the neutral loss of acetic acid (CH_3COOH , 60 Da).[8] This results in a prominent peak at m/z 394 ($M - 60$). This fragment ion corresponds to the stigmastatriene cation and is often the base peak or one of the most intense peaks in the spectrum.
- **Side Chain Cleavage:** Fragmentation of the C-17 side chain is also a common pathway. Cleavage of the C20-C22 bond can lead to characteristic fragments.
- **Ring Fragmentation:** The steroid nucleus can undergo a characteristic retro-Diels-Alder reaction in ring B, although this is more common in Δ^5 -sterols, it can still contribute to the fragmentation pattern.[9]

Diagram 2: Proposed Key Fragmentation Pathway of **α -Spinasteryl Acetate** in EI-MS A diagram showing the primary fragmentation of the molecular ion, highlighting the characteristic loss of acetic acid.



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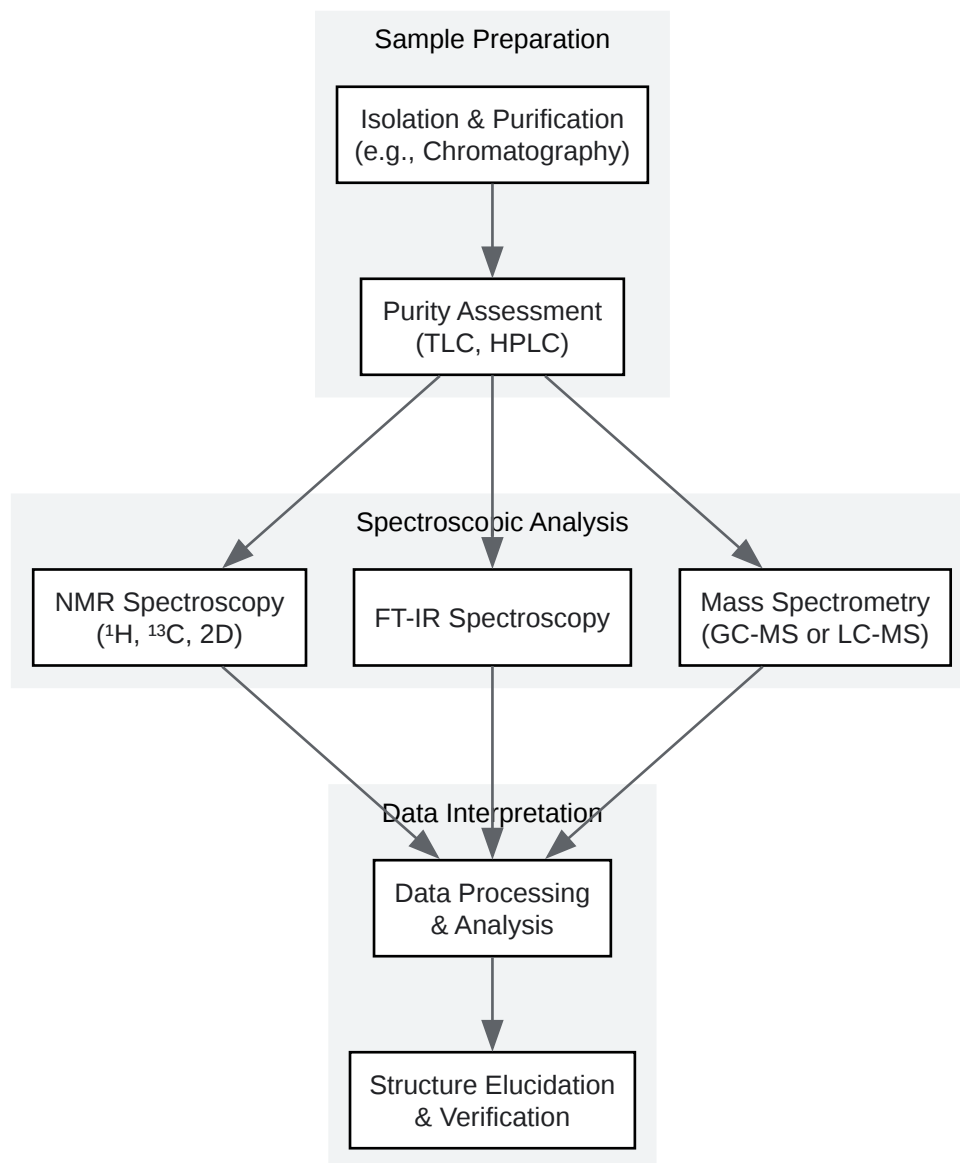
Experimental Methodologies

To ensure the acquisition of high-quality, reproducible data, standardized protocols are essential. The following sections outline field-proven methodologies for the spectroscopic analysis of **α -spinasteryl acetate**.

Overall Analytical Workflow

The comprehensive characterization of α -**spinasteryl acetate** follows a logical progression from sample preparation to multi-faceted spectroscopic analysis, culminating in final structural confirmation.

Diagram 3: Spectroscopic Analysis Workflow A flowchart outlining the key steps from sample preparation to data interpretation for structural elucidation.



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Protocol for NMR Spectroscopy

- **Sample Preparation:** Accurately weigh 5-10 mg of purified α -**spinasteryl acetate**. Dissolve the sample in ~0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 500 MHz or higher) for optimal signal resolution, which is critical for complex steroidal spectra.
- **^1H NMR Acquisition:** Acquire the spectrum with a standard pulse sequence. Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans for a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Use a proton-decoupled pulse sequence (e.g., DEPT or APT can also be run to determine carbon types). A longer acquisition time is required, typically involving several hundred to a few thousand scans.
- **Data Processing:** Process the Free Induction Decay (FID) with an appropriate window function (e.g., exponential multiplication) followed by Fourier transformation. Phase and baseline correct the resulting spectrum. Calibrate the ^1H spectrum to the TMS signal at 0.00 ppm and the ^{13}C spectrum to the CDCl_3 solvent peak at 77.16 ppm.[\[10\]](#)

Protocol for FT-IR Spectroscopy

- **Sample Preparation:** As α -**spinasteryl acetate** is a solid, the Attenuated Total Reflectance (ATR) method is highly efficient. Place a small amount of the powdered sample directly onto the ATR crystal (e.g., diamond or zinc selenide).
- **Instrumentation:** Use a Fourier Transform Infrared (FT-IR) spectrometer.
- **Acquisition:** Record a background spectrum of the clean, empty ATR crystal first. Then, record the sample spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} over the range of $4000\text{-}400\text{ cm}^{-1}$.
- **Data Processing:** The instrument software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Protocol for Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation & Derivatization:** For GC analysis, sterols are often derivatized to increase their volatility. While the acetate may be analyzed directly, conversion to a trimethylsilyl (TMS) ether is common for the parent sterol. For direct analysis of the acetate, dissolve ~1 mg of the sample in 1 mL of a suitable solvent like hexane or ethyl acetate.[\[11\]](#)
- **Instrumentation:** Use a GC system coupled to a Mass Spectrometer (e.g., a Quadrupole or Ion Trap analyzer) with an Electron Ionization (EI) source.
- **Chromatographic Conditions:**
 - **Column:** Use a low-polarity capillary column (e.g., DB-5MS, 30 m x 0.25 mm i.d., 0.25 μ m film thickness).[\[12\]](#)
 - **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min).
 - **Temperature Program:** Start at an initial oven temperature of ~180°C, hold for 1-2 minutes, then ramp at 10-15°C/min to a final temperature of 300-320°C and hold for 5-10 minutes.[\[11\]](#)[\[12\]](#)
 - **Injector:** Splitless injection at 280°C.
- **Mass Spectrometer Conditions:**
 - **Ionization:** Electron Ionization (EI) at 70 eV.
 - **Mass Range:** Scan from m/z 40 to 600.
 - **Source Temperature:** ~230°C.
- **Data Analysis:** Identify the peak corresponding to **α -spinasteryl acetate** by its retention time. Analyze the corresponding mass spectrum, identifying the molecular ion and key fragment ions. Compare the spectrum to spectral libraries (e.g., NIST) for confirmation.[\[11\]](#)

Conclusion

The structural elucidation of α -**spinasteryl acetate** is a paradigmatic exercise in the application of modern spectroscopic techniques. NMR provides the definitive map of the C-H framework, IR confirms the essential functional groups with speed and certainty, and MS delivers the molecular weight and a characteristic fragmentation signature. By integrating the data from these orthogonal techniques, researchers can achieve an unambiguous and confident structural assignment, which is the non-negotiable foundation for any further biological or chemical investigation.

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